An In-Depth Technical Guide to Glycerine Acetate (CAS 93713-40-9)

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Compound of Interest

Compound Name:	*Benzenamine, N-(1,2-dimethylpropyl)-4-methoxy-*
CAS No.:	*293743-26-7*
Cat. No.:	*B13309108*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Glycerine acetate, identified by the CAS number 93713-40-9, is a versatile chemical compound with established applications across the pharmaceutical, cosmetic, and food industries. This guide provides a comprehensive overview of its chemical structure, molecular weight, and core physicochemical properties. Beyond fundamental identification, this document delves into its functional roles, particularly as an excipient in formulation development, and outlines its standing as a characterized reference standard in analytical and quality control applications.

Core Chemical Identity: Structure and Molecular Weight

Glycerine acetate, systematically known as 1-Monoacetin or glycerol monoacetate, is the monoester of glycerol and acetic acid.[1] Its fundamental properties are pivotal to its function in various scientific and industrial applications.

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Chemical Structure

The molecular structure of glycerine acetate consists of a glycerol backbone with a single acetyl group attached to one of the primary hydroxyl groups. This structure imparts both hydrophilic (from the remaining free hydroxyl groups) and lipophilic (from the acetylated portion) characteristics, which are central to its utility as an emulsifier and stabilizer.[1]

Caption: 2D Chemical Structure of Glycerine Acetate

Molecular Formula and Weight

The molecular formula for glycerine acetate is $C_5H_{10}O_4$.[2][3] Based on this composition, the calculated molecular weight is approximately 134.13 g/mol .[2][4]

Parameter	Value	Source
CAS Number	93713-40-9	[2][4]
Molecular Formula	$C_5H_{10}O_4$	[2][3]
Molecular Weight	134.13 g/mol	[2][4]
Synonyms	1-Monoacetin, Glycerol α-monoacetate, Acetin, 1-mono-, α-Monoacetin, 1,2,3-Propanetriol, 1-acetate	[1]
InChI	InChI=1S/C5H10O4/c1-4(7)9-3-5(8)2-6/h5-6,8H,2-3H2,1H3	[1][4]
SMILES	C(COC(C)=O)(CO)O	[1]

Physicochemical Properties and Functional Profile

Glycerine acetate is typically a clear, colorless to pale yellow liquid with a slightly sweet taste.[1] Its solubility in both water and organic solvents makes it a highly versatile compound.[1]

Key properties include:

- Appearance: Clear, colorless to pale yellow liquid.[1]

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- Taste: Slightly sweet.[1]
- Solubility: Soluble in water and organic solvents.[1]
- Density: Approximately 1.2060 g/cm³.[3]
- Boiling Point: Estimated to be around 167°C.[3]

The amphiphilic nature of glycerine acetate, stemming from its chemical structure, is the primary driver of its functionality. This dual characteristic allows it to act as an effective emulsifier, enabling the stable mixing of oil and water-based substances.[1][3] This property is paramount in the formulation of a wide range of products.

Applications in Research and Development

Role as a Pharmaceutical Excipient

In the realm of drug development, glycerine acetate is utilized as an excipient, serving as an emulsifier, stabilizer, and humectant in various formulations.[1] Its low toxicity profile makes it a generally regarded as safe (GRAS) component for many applications.[1] The ability to enhance the texture and shelf-life of pharmaceutical products is a key advantage.[1]

Analytical Reference Standard

Glycerine acetate serves as a characterized chemical compound used as a reference standard, particularly in the context of the Active Pharmaceutical Ingredient (API) Glycerol.[2] Its use is critical for analytical method development, method validation (AMV), and quality control (QC) applications during the synthesis and formulation stages of drug development.[2] As a reference standard, it provides traceability against pharmacopeial standards.[2]

Synthesis and Manufacturing Considerations

While detailed proprietary synthesis methods are often manufacturer-specific, the fundamental synthesis of glycerine acetate involves the esterification of glycerol with acetic acid. This reaction can be controlled to favor the production of mono-, di-, or triacetin. For the synthesis of 1-monoacetin, reaction conditions are optimized to promote the formation of the monoester.

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For research and development purposes, tailor-made synthesis services are available from various chemical suppliers, allowing for the procurement of gram-quantities with specific purity and analytical specifications.[4]

Caption: Generalized Synthesis and Quality Control Workflow for Glycerine Acetate

Experimental Protocols: Quality Control Analysis

To ensure the identity and purity of glycerine acetate for research and pharmaceutical applications, a consistent set of analytical techniques is employed.

Protocol: Identity and Purity Verification

Objective: To confirm the chemical structure and determine the purity of a glycerine acetate sample.

Methodology:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - Dissolve a known quantity of the sample in a suitable deuterated solvent (e.g., $CDCl_3$ or D_2O).
  - Acquire ^{1}H-NMR and ^{13}C-NMR spectra.
  - Rationale: The chemical shifts and coupling constants of the protons and carbons will provide a detailed fingerprint of the molecule, confirming the presence of the glycerol backbone, the acetyl group, and the correct connectivity. The integration of the proton signals can be used to verify the ratio of different protons in the molecule.
- Mass Spectrometry (MS):
  - Introduce the sample into the mass spectrometer (e.g., via direct infusion or coupled with a chromatography system).
  - Acquire the mass spectrum.

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- Rationale: The molecular ion peak should correspond to the calculated molecular weight of glycerine acetate (134.13 g/mol). Fragmentation patterns can provide further structural confirmation.

- Fourier-Transform Infrared (FTIR) Spectroscopy:
  - Place a small amount of the liquid sample on the ATR crystal or between salt plates.
  - Acquire the infrared spectrum.
  - Rationale: The spectrum should show characteristic absorption bands for the hydroxyl (-OH) and ester carbonyl (C=O) functional groups, confirming the key chemical features of the molecule.

- High-Performance Liquid Chromatography (HPLC):
  - Develop a suitable HPLC method (e.g., reversed-phase with a C18 column).
  - Inject a known concentration of the sample.
  - Rationale: The retention time of the main peak should be consistent with a reference standard. The area of the main peak relative to the total area of all peaks provides a quantitative measure of purity, which is often guaranteed to be above 90% for research-grade materials.[4]

Conclusion

Glycerine acetate (CAS 93713-40-9) is a well-characterized compound with significant utility in scientific research and industrial formulation. Its defined chemical structure and molecular weight, coupled with its valuable physicochemical properties, make it an important tool for researchers and drug development professionals. A thorough understanding of its properties and the application of rigorous analytical protocols are essential for its effective and reliable use.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Glycerine Acetate (CAS 93713-40-9)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13309108/docs#an-in-depth-technical-guide-to-glycerine-acetate-cas-93713-40-9]

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